

Isomitraphylline: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Isomitraphylline*

Cat. No.: *B1672261*

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This technical guide provides an in-depth overview of **isomitraphylline**, an oxindole alkaloid with significant therapeutic potential. Tailored for researchers, scientists, and drug development professionals, this document details the molecule's physicochemical properties, biological activities, and relevant experimental protocols, with a focus on its neuroprotective and potential anti-cancer effects.

Core Molecular Data

Isomitraphylline is a pentacyclic oxindole alkaloid found in various plant species, notably from the *Uncaria* and *Mitragyna* genera. Its molecular characteristics are fundamental to understanding its biological activity and for its application in experimental settings.

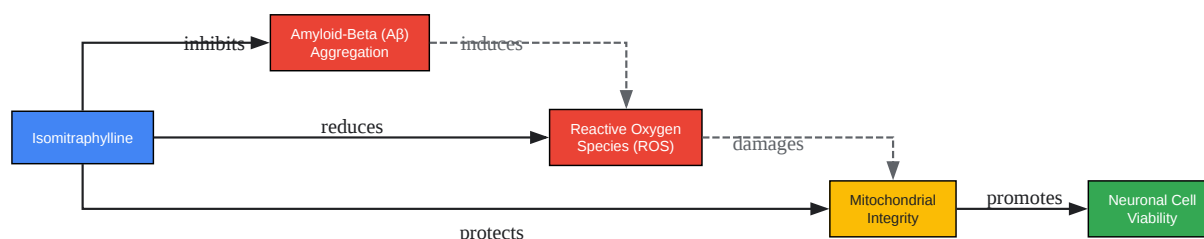
Property	Value	Citations
Molecular Formula	C ₂₁ H ₂₄ N ₂ O ₄	[1] [2] [3]
Molecular Weight	368.42 g/mol	[1] [2]
CAS Number	4963-01-3	[1]
Class	Oxindole Alkaloid	[1] [2]

Biological Activity and Signaling Pathways

Isomitraphylline has demonstrated notable biological activities, particularly in the realms of neuroprotection and as a potential anti-cancer agent.

Neuroprotective Effects

Research has highlighted the neuroprotective potential of **isomitraphylline**, especially in the context of Alzheimer's disease. Studies using human neuroblastoma SH-SY5Y cells have shown that **isomitraphylline** can inhibit the aggregation of amyloid-beta (A β) peptides, a key pathological hallmark of Alzheimer's. Furthermore, it has been observed to reduce intracellular levels of reactive oxygen species (ROS) and protect the mitochondrial membrane potential in response to oxidative stress induced by A β and hydrogen peroxide. This suggests that **isomitraphylline**'s neuroprotective mechanism involves the attenuation of oxidative stress and the preservation of mitochondrial function, ultimately leading to increased cell viability.^[1]



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Figure 1. Proposed neuroprotective signaling pathway of **isomitraphylline**.

Potential Anti-Cancer Activity

While direct, detailed studies on the anti-cancer mechanisms of **isomitraphylline** are emerging, research on closely related oxindole alkaloids from *Uncaria tomentosa* has shown potent anti-proliferative and apoptosis-inducing effects in human leukemia cells. This suggests that **isomitraphylline** may share a similar potential to induce programmed cell death in cancer cells, a promising avenue for further investigation.

Experimental Protocols

The following are summaries of established methodologies for the extraction, isolation, and analysis of **isomitraphylline** and related alkaloids from plant sources.

Extraction and Isolation of Oxindole Alkaloids from *Uncaria tomentosa*

- **Sample Preparation:** Dried and powdered plant material (e.g., leaves, bark) is used as the starting material.
- **Solvent Extraction:** The powdered material is subjected to extraction with a suitable organic solvent, such as methanol or ethanol, often facilitated by sonication to enhance efficiency. Multiple extraction cycles are performed to ensure maximum recovery of the alkaloids.
- **Purification:** The crude extract, which contains a mixture of compounds including tannins, is then purified. A common method involves the use of polyamide powder to bind and remove tannins. The resulting alkaloid-enriched fraction can be further purified using techniques like column chromatography on silica gel or by selective precipitation.
- **Isolation:** Individual alkaloids, including **isomitraphylline**, are isolated from the purified fraction using preparative High-Performance Liquid Chromatography (HPLC).

High-Performance Liquid Chromatography (HPLC) Analysis

A validated Reverse-Phase HPLC (RP-HPLC) method is crucial for the quantification of **isomitraphylline** in extracts.

- **Column:** A C18 stationary phase is typically used.
- **Mobile Phase:** A gradient elution is often employed, consisting of an aqueous buffer (e.g., phosphate buffer at a controlled pH) and an organic solvent like acetonitrile. The gradient is optimized to achieve baseline separation of the various isomeric oxindole alkaloids present in the extract.
- **Detection:** UV detection at a wavelength of approximately 245 nm is suitable for the analysis of these alkaloids.

- **Quantification:** Quantification is performed by comparing the peak area of **isomitraphylline** in the sample to that of a certified reference standard.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is indispensable for the structural elucidation and confirmation of **isomitraphylline**.

- **Sample Preparation:** A purified sample of **isomitraphylline** is dissolved in a suitable deuterated solvent, such as deuterated chloroform (CDCl_3) or deuterated dimethyl sulfoxide (DMSO-d_6).
- **Data Acquisition:** A suite of NMR experiments is conducted, including:
 - **1D NMR:** ^1H and ^{13}C NMR spectra are acquired to provide fundamental information about the chemical environment of the protons and carbons in the molecule.
 - **2D NMR:** Experiments such as COSY (Correlation Spectroscopy) to establish proton-proton couplings, and HSQC (Heteronuclear Single Quantum Coherence) and HMBC (Heteronuclear Multiple Bond Correlation) to correlate protons with their directly attached carbons and long-range carbon connectivities, respectively. These 2D techniques are essential for the unambiguous assignment of all proton and carbon signals in the complex structure of **isomitraphylline**.

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References

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